CAS number and molecular weight of Azithromycin-d3

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Compound of Interest

Compound Name:	*Azithromycin-d3*
Cat. No.:	*B562961*

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In-Depth Technical Guide: Azithromycin-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Azithromycin-d3**, a deuterated analog of the macrolide antibiotic Azithromycin. It is primarily intended for use as an internal standard in quantitative analyses. This document outlines its fundamental properties, a detailed experimental protocol for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and a visual representation of the analytical workflow.

Core Properties of **Azithromycin-d3**

Azithromycin-d3 is a stable, isotopically labeled version of Azithromycin, which is essential for achieving high accuracy and precision in pharmacokinetic and bioavailability studies. The incorporation of three deuterium atoms results in a distinct mass-to-charge ratio, allowing for its differentiation from the unlabeled drug during mass spectrometric analysis.

Quantitative Data Summary

The key physicochemical properties of **Azithromycin-d3** are summarized in the table below.

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Property	Value	Citations
CAS Number	1639221-65-1	
Molecular Formula	$C_{38}H_{69}D_3N_2O_{12}$	
Molecular Weight	752.0 g/mol	

Note: Minor variations in molecular weight may be cited by different suppliers.

Experimental Protocol: Quantification of Azithromycin in Human Tears using LC-MS/MS with **Azithromycin-d3** Internal Standard

This section details a validated method for the determination of Azithromycin in human tear samples, a critical procedure in ophthalmic drug development. **Azithromycin-d3** serves as the internal standard to ensure the reliability of the quantification.[1][2]

Materials and Reagents

- Azithromycin reference standard
- **Azithromycin-d3** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Schirmer tear strips for sample collection
- Artificial tears (surrogate matrix for calibration standards)

Preparation of Stock and Working Solutions

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- Azithromycin Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of Azithromycin reference standard in methanol.
- **Azithromycin-d3** Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of **Azithromycin-d3** in methanol.
- Working Solutions: Prepare serial dilutions of the Azithromycin stock solution in a mixture of methanol and water (1:1, v/v) to create calibration standards and quality control (QC) samples.
- Internal Standard Working Solution: Dilute the **Azithromycin-d3** stock solution with the same diluent to a final concentration suitable for spiking into samples.

Sample Preparation

- Tear Sample Collection: Collect tear samples from subjects using Schirmer tear strips.
- Extraction: Place each tear strip into a microcentrifuge tube. Add a precise volume of the internal standard working solution and a methanol-water mixture (4:1, v/v).
- Vortexing: Vortex the tubes thoroughly to ensure the complete extraction of Azithromycin and **Azithromycin-d3** from the strips.
- Centrifugation: Centrifuge the samples to pellet any particulate matter.
- Transfer: Carefully transfer the supernatant to a new set of vials for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A suitable reversed-phase column, such as a Waters Atlantis™ dC18 column (2.1 mm × 30 mm, 3 µm).[1][2]

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- Mobile Phase: A gradient elution using a two-solvent system:
  - Mobile Phase A: 0.1% (v/v) formic acid in a methanol-water mixture (1:9).[1][2]
  - Mobile Phase B: 0.1% (v/v) formic acid in a methanol-acetonitrile mixture (9:1).[1][2]
- Ionization Mode: Positive electrospray ionization (ESI+).[1][2]
- Detection Mode: Multiple Reaction Monitoring (MRM). The following ion transitions are monitored:[1][2]
  - Azithromycin: m/z 749.6 → 591.6
  - **Azithromycin-d3**: m/z 752.4 → 594.4

Data Analysis

The concentration of Azithromycin in the tear samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this ratio to the calibration curve generated from the standards with known concentrations.

Workflow Visualization

The following diagram illustrates the experimental workflow for the quantification of Azithromycin in human tears using **Azithromycin-d3** as an internal standard.



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LC-MS/MS workflow for Azithromycin quantification.

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